

"experimental protocol for the synthesis of 5,5-Diethyl-2-methylheptane"

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Compound of Interest

Compound Name: **5,5-Diethyl-2-methylheptane**

Cat. No.: **B14538938**

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An Application Note and Protocol for the Synthesis of **5,5-Diethyl-2-methylheptane**

Introduction

5,5-Diethyl-2-methylheptane is a saturated aliphatic hydrocarbon. This document outlines a detailed, multi-step experimental protocol for its synthesis. The procedure is designed for researchers in organic chemistry and drug development, providing a clear and reproducible method for obtaining the target compound. The synthesis involves a Grignard reaction to construct the carbon skeleton, followed by dehydration and catalytic hydrogenation to yield the final alkane.

Overall Reaction Scheme

The synthesis of **5,5-Diethyl-2-methylheptane** is accomplished in three main stages:

- **Grignard Reaction:** Ethyl isovalerate is reacted with two equivalents of ethylmagnesium bromide to form the tertiary alcohol, 5,5-diethyl-2-methylheptan-5-ol.
- **Dehydration:** The synthesized alcohol is dehydrated using a strong acid catalyst to yield a mixture of isomeric alkenes.
- **Hydrogenation:** The alkene mixture is reduced via catalytic hydrogenation to produce the final product, **5,5-Diethyl-2-methylheptane**.

Experimental Protocols

Step 1: Synthesis of 5,5-Diethyl-2-methylheptan-5-ol via Grignard Reaction

This procedure details the formation of the tertiary alcohol precursor by reacting an ester with a Grignard reagent.

Materials:

- Magnesium turnings
- Bromoethane
- Anhydrous diethyl ether
- Ethyl isovalerate
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Anhydrous magnesium sulfate (MgSO_4)
- Iodine crystal (for initiation)

Equipment:

- Three-necked round-bottom flask
- Dropping funnel
- Reflux condenser
- Magnetic stirrer
- Heating mantle
- Ice bath
- Separatory funnel

Procedure:

- Preparation of the Grignard Reagent:
 - A three-necked flask equipped with a dropping funnel, reflux condenser, and magnetic stirrer is flame-dried and allowed to cool under a nitrogen atmosphere.
 - Magnesium turnings (2 equivalents) are placed in the flask with a small crystal of iodine.
 - A solution of bromoethane (2.1 equivalents) in anhydrous diethyl ether is prepared and placed in the dropping funnel.
 - A small amount of the bromoethane solution is added to the magnesium. The reaction is initiated, which is indicated by a color change and gentle refluxing. If the reaction does not start, gentle heating may be applied.
 - The remaining bromoethane solution is added dropwise at a rate that maintains a gentle reflux.
 - After the addition is complete, the mixture is stirred for an additional 30 minutes to ensure complete formation of the Grignard reagent (ethylmagnesium bromide).
- Reaction with Ester:
 - A solution of ethyl isovalerate (1 equivalent) in anhydrous diethyl ether is added dropwise to the freshly prepared Grignard reagent at a rate that maintains a gentle reflux.
 - After the addition is complete, the reaction mixture is refluxed for 1 hour.
- Work-up and Isolation:
 - The reaction mixture is cooled in an ice bath.
 - Saturated aqueous ammonium chloride solution is added slowly to quench the reaction and dissolve the magnesium salts.
 - The organic layer is separated, and the aqueous layer is extracted twice with diethyl ether.

- The combined organic extracts are washed with brine, dried over anhydrous magnesium sulfate, and filtered.
- The solvent is removed under reduced pressure using a rotary evaporator to yield the crude tertiary alcohol, 5,5-diethyl-2-methylheptan-5-ol.

• Purification:

- The crude product can be purified by vacuum distillation.

Reagent	Molar Mass (g/mol)	Equivalents	Amount	Volume
Magnesium	24.31	2.0	-	-
Bromoethane	108.97	2.1	-	-
Ethyl Isovalerate	130.18	1.0	-	-
Anhydrous Diethyl Ether	74.12	-	-	-

Step 2: Dehydration of 5,5-Diethyl-2-methylheptan-5-ol

This step involves the elimination of water from the alcohol to form a mixture of alkenes.

Materials:

- 5,5-Diethyl-2-methylheptan-5-ol
- Concentrated sulfuric acid (H_2SO_4)
- Sodium bicarbonate (NaHCO_3) solution
- Anhydrous sodium sulfate (Na_2SO_4)

Equipment:

- Round-bottom flask

- Distillation apparatus
- Heating mantle
- Separatory funnel

Procedure:

- The crude 5,5-diethyl-2-methylheptan-5-ol is placed in a round-bottom flask.
- A catalytic amount of concentrated sulfuric acid is added.
- The mixture is heated, and the alkene products are distilled as they are formed.
- The distillate is washed with sodium bicarbonate solution to neutralize any remaining acid, followed by a wash with water.
- The organic layer is dried over anhydrous sodium sulfate and filtered to give the crude alkene mixture.

Reagent	Molar Mass (g/mol)	Amount	Notes
5,5-Diethyl-2-methylheptan-5-ol	186.34	-	Starting material from Step 1
Concentrated Sulfuric Acid	98.08	Catalytic	Dehydrating agent and catalyst

Step 3: Catalytic Hydrogenation of the Alkene Mixture

The final step is the saturation of the carbon-carbon double bonds to yield the target alkane.

Materials:

- Alkene mixture from Step 2
- Ethanol or Ethyl Acetate (solvent)
- 10% Palladium on carbon (Pd/C) catalyst

- Hydrogen gas (H₂)

Equipment:

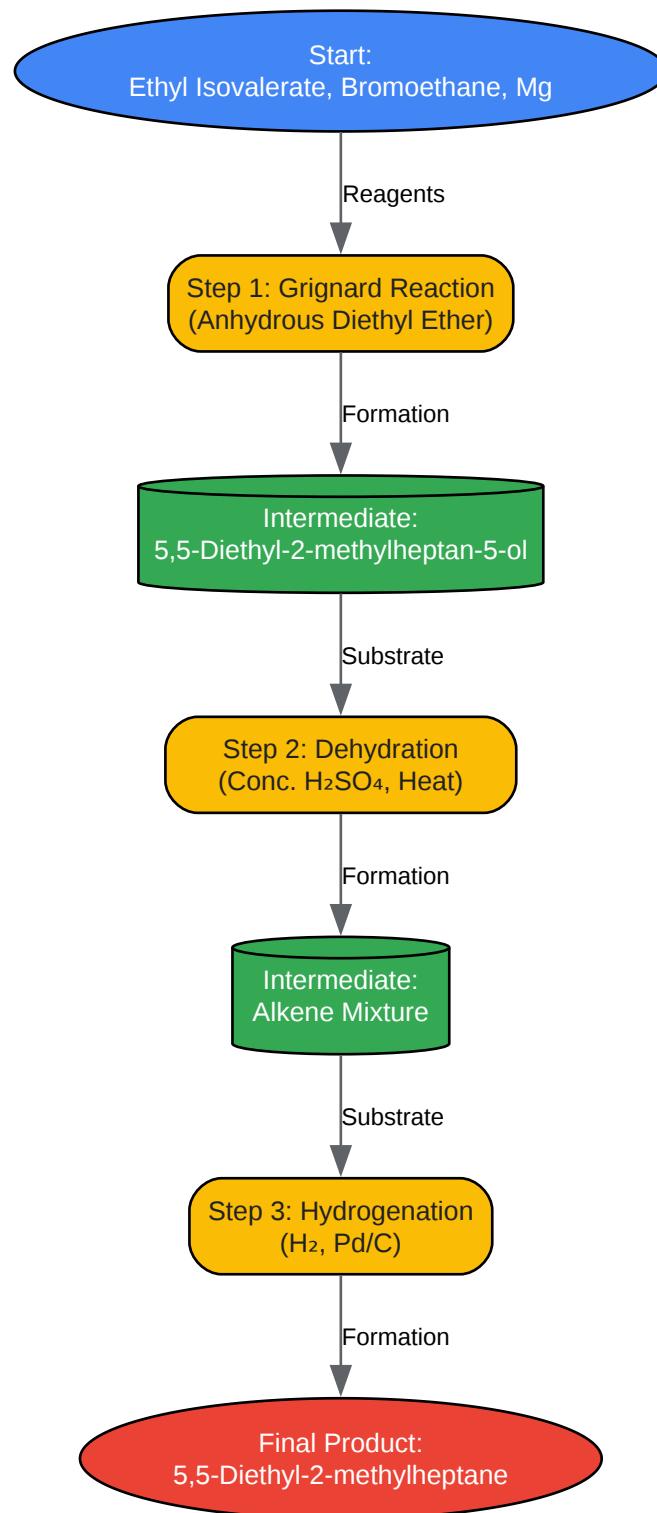
- Parr hydrogenator or a flask equipped with a balloon filled with hydrogen
- Magnetic stirrer
- Filtration apparatus (e.g., Celite pad)

Procedure:

- The alkene mixture is dissolved in a suitable solvent like ethanol or ethyl acetate in a reaction flask.
- A catalytic amount of 10% Pd/C is added to the solution.
- The flask is evacuated and filled with hydrogen gas (this process is repeated three times to ensure an inert atmosphere).
- The reaction mixture is stirred vigorously under a hydrogen atmosphere (typically 1-4 atm) until the reaction is complete (monitored by TLC or GC).
- The reaction mixture is carefully filtered through a pad of Celite to remove the palladium catalyst.
- The solvent is removed from the filtrate by rotary evaporation to yield the final product, **5,5-Diethyl-2-methylheptane**.

Reagent	Notes
Alkene Mixture	Starting material from Step 2
10% Palladium on Carbon	Catalyst for hydrogenation
Hydrogen Gas	Reducing agent
Ethanol / Ethyl Acetate	Solvent

Visualized Experimental Workflow



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Caption: A workflow diagram illustrating the three-step synthesis of **5,5-Diethyl-2-methylheptane**.

Safety Precautions

- Grignard Reaction: Diethyl ether is extremely flammable and volatile. All operations should be conducted in a well-ventilated fume hood, away from ignition sources. Anhydrous conditions are crucial for the success of the Grignard reaction.
- Bromoethane: Bromoethane is a toxic and volatile alkylating agent. Handle with appropriate personal protective equipment (PPE), including gloves and safety goggles.
- Concentrated Sulfuric Acid: Concentrated sulfuric acid is highly corrosive. Handle with extreme care, using appropriate PPE.
- Catalytic Hydrogenation: Hydrogen gas is highly flammable. The hydrogenation setup should be handled with care, and the reaction should be conducted in a well-ventilated area. The palladium on carbon catalyst is pyrophoric when dry and exposed to air; it should be handled while wet.

Characterization Data

The final product and intermediates should be characterized using standard analytical techniques:

- NMR Spectroscopy (^1H and ^{13}C): To confirm the carbon-hydrogen framework of the synthesized compounds.
- Mass Spectrometry (MS): To determine the molecular weight of the products.
- Gas Chromatography (GC): To assess the purity of the final product and monitor reaction progress.
- Infrared Spectroscopy (IR): To monitor the disappearance of the hydroxyl group from the alcohol and the carbonyl group from the ester.

Compound	Molecular Formula	Molecular Weight (g/mol)
Ethyl Isovalerate	C ₇ H ₁₄ O ₂	130.18
5,5-Diethyl-2-methylheptan-5-ol	C ₁₂ H ₂₆ O	186.34
5,5-Diethyl-2-methylheptane	C ₁₂ H ₂₆	170.33

This protocol provides a comprehensive guide for the synthesis of **5,5-Diethyl-2-methylheptane**, suitable for application in research and development settings. Adherence to the described procedures and safety precautions is essential for a successful and safe synthesis.

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